

OSI-930 Clinical Response Data in GIST

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Compound Focus: Osi-930

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The data below summarizes the antitumor activity of **OSI-930** in a Phase I trial involving heavily pretreated, imatinib-resistant GIST patients.

Metric	Experimental Data for OSI-930
Patient Population	19 heavily pretreated, imatinib-resistant GIST patients [1]
Dosing Schedule	Twice daily (MTD: 500 mg) [1]
RECIST Response (CT Scan)	11 of 19 patients achieved stable disease (SD) [1]
Median Duration of Stable Disease	126 days [1]
FDG-PET Metabolic Response	4 of 9 evaluated patients showed a partial metabolic response (PMR) [1]
Proof-of-Mechanism	Substantial decreases in plasma soluble VEGFR2 (sVEGFR2) levels at doses \geq 400 mg twice daily [1]

Experimental Protocols for FDG-PET in GIST Trials

FDG-PET is a critical tool for the early assessment of metabolic response to tyrosine kinase inhibitors (TKIs) like **OSI-930** in GIST. Standardized protocols are essential for consistent results.

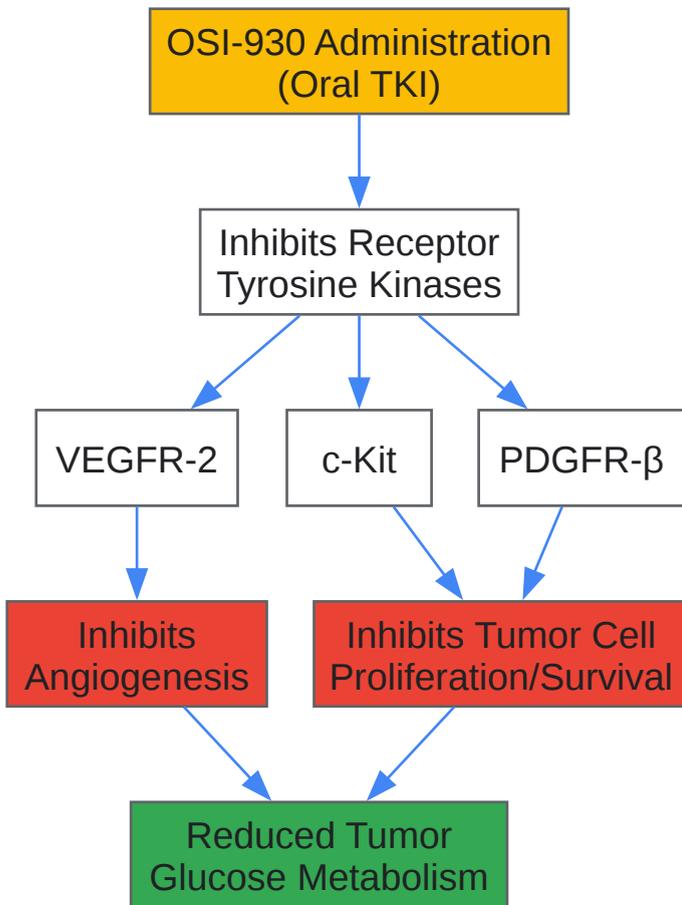
- **Imaging Procedure:** Patients should fast for at least **6 hours** before the intravenous injection of 18F-FDG [2] [3]. The uptake period (time from injection to image acquisition) is typically **60 minutes** [4]. Imaging is performed from the head to the upper thigh [2].
- **Response Criteria:** Metabolic response is often assessed using **EORTC criteria** [5]. A **partial metabolic response** is typically defined as a reduction of **15-25%** in the tumor's maximum Standardized Uptake Value (SUVmax) after one cycle of treatment [5].
- **Clinical Utility:** FDG-PET can detect metabolic changes within days of starting effective TKI therapy, much earlier than anatomical changes are visible on CT scans [5] [6]. This allows for early therapy adjustment; one study showed that 27% of GIST patients on neoadjuvant imatinib had their management changed based on early FDG-PET results [6].

Key Insights on FDG-PET for GIST Management

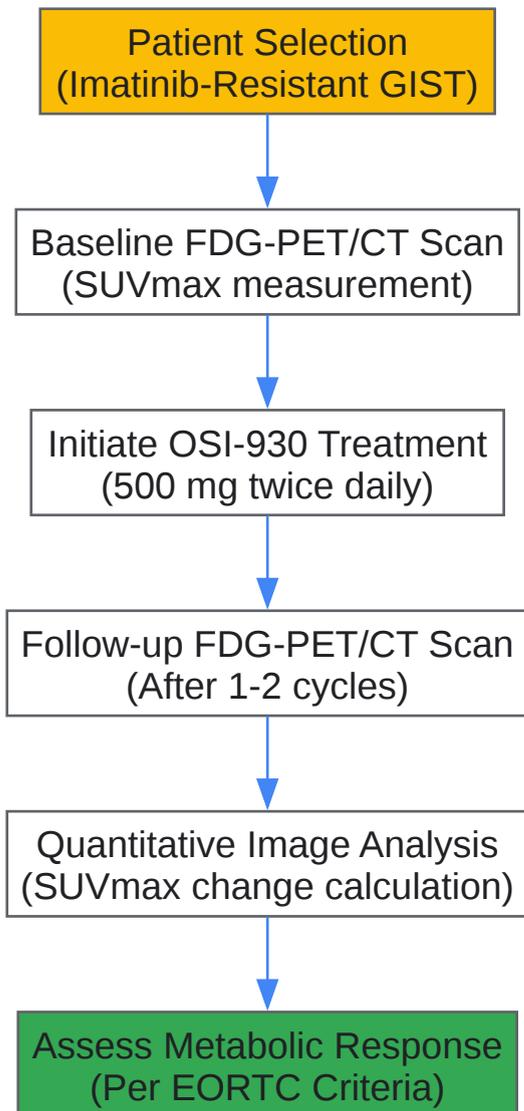
- **Correlation with Risk and Prognosis:** The level of FDG uptake (SUVmax) in GIST lesions is positively correlated with established risk factors such as **mitotic count** and **Ki-67 index** [7]. A higher SUVmax is strongly associated with high-risk classification and poorer prognosis [7] [3].
- **Comparison with Other TKIs:** FDG-PET has demonstrated utility in evaluating response to multiple TKIs in imatinib-resistant GIST, including **sunitinib** and **masitinib** [5]. Similar to the findings with **OSI-930**, early metabolic response on FDG-PET was a predictor of clinical benefit for patients on sunitinib [5].

OSI-930 Mechanism and FDG-PET Workflow

To illustrate the therapeutic context and evaluation process, the following diagrams outline **OSI-930's** mechanism of action and the experimental workflow for treatment response monitoring.



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Conclusion for Researchers

The Phase I trial data for **OSI-930** demonstrates **proof-of-mechanism** and signs of clinical activity in a difficult-to-treat population [1]. FDG-PET is a validated, sensitive tool for the early assessment of this activity.

It is important to note that this data comes from an **early-phase trial**, and the reported efficacy is based on a small sample size. The recommended next step for comprehensive profiling would be to compare this data

with results from larger trials of **other approved TKIs** (e.g., sunitinib, regorafenib) in similar patient populations.

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References

1. First-in-Human Phase I Trial of Two Schedules of OSI-930, ... [pmc.ncbi.nlm.nih.gov]
2. Clinical significance of 18F-FDG PET/CT imaging in 32 cases ... [pmc.ncbi.nlm.nih.gov]
3. Clinical significance of 18F-FDG PET/CT imaging in 32 cases ... [eurjmedres.biomedcentral.com]
4. Consensus Recommendations for the Use of 18F-FDG PET as ... [jnm.snmjournals.org]
5. 18F-FDG PET Imaging in the Evaluation of Treatment ... [pmc.ncbi.nlm.nih.gov]
6. Early Evaluation of Response Using 18 F-FDG PET Influences ... [jnm.snmjournals.org]
7. Malignant diagnosis and prognostic analysis of 89 GIST ... [nature.com]

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